

Phenyltrichlorosilane CAS 98-13-5 physical and chemical properties.

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Compound of Interest

Compound Name: Phenyltrichlorosilane

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An In-depth Technical Guide to Phenyltrichlorosilane (CAS 98-13-5)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **phenyltrichlorosilane** (CAS 98-13-5), a pivotal organosilicon compound. Valued as a crucial intermediate, it is instrumental in the synthesis of phenyl silanes, silicone resins, and various polymers.^[1] Its unique chemical structure imparts enhanced thermal stability and hydrophobicity to materials, making it indispensable in the development of advanced products.^[1]

Physical Properties

Phenyltrichlorosilane is a colorless to light yellow, transparent liquid with a pungent odor.^[2]^[3] It is a combustible liquid that is sensitive to moisture.^[4]^[5] The key physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C6H5Cl3Si	[6][7][8][9][10][11]
Molecular Weight	211.55 g/mol	[6][7][8][9]
Appearance	Colorless transparent liquid	[2][6]
Odor	Pungent	[3][12]
Boiling Point	201 °C at 760 mmHg	[3][6][7][8]
Melting Point	-33 °C	[7][9]
Density	1.321 g/mL at 25 °C	[3][6][7][8]
Flash Point	91 °C	[4][6][9]
Refractive Index	1.523 at 20 °C	[3][8]
Vapor Pressure	10 mmHg at 75 °C	[9]
Viscosity	1.08 cSt	[9]
Dipole Moment	2.41 debye	[9]
Surface Tension	27.9 mN/m	[9]
Enthalpy of Vaporization	47.7 kJ/mol	[9]

Chemical Properties and Reactivity

Phenyltrichlorosilane is a highly reactive compound, primarily due to the three chlorine atoms attached to the silicon atom.[13] Its chemical behavior is dominated by its sensitivity to moisture and its utility as a monomer in polymerization.

Reactivity with Water (Hydrolysis): **Phenyltrichlorosilane** reacts violently with water, steam, or moist air.[12] This hydrolysis reaction is rapid and exothermic, producing corrosive and toxic hydrogen chloride (HCl) gas.[2][3][12] The reaction proceeds to form silanols, which are unstable and readily undergo condensation to form siloxanes and ultimately cross-linked silicone resins. The rate of the hydrolysis-condensation reaction and the product yields are significantly dependent on the concentration of HCl in the solution.[14]

Incompatible Materials: It is incompatible with strong oxidizing agents, strong acids, bases, alcohols, and acetone.[5][12] Contact with metals in the presence of moisture can release flammable hydrogen gas.[15] It is advised not to mix with halogenated compounds, as a trace amount of free halogen may lead to a violent explosion.[12][15]

Role in Synthesis: The primary application of **phenyltrichlorosilane** is as an intermediate in the production of other silanes and siloxanes.[16] It is a key monomer for synthesizing silicone resins containing phenyl groups, which enhances the thermal resistance, chemical stability, and radiation resistance of the resulting polymers.[13] It can undergo substitution reactions with nucleophilic reagents like alcohols and amines to generate a variety of organosilicon compounds.[2]

Experimental Protocols

Detailed experimental procedures for determining the physicochemical properties of **phenyltrichlorosilane** are based on standard laboratory techniques.

Determination of Boiling Point: The boiling point is typically determined at atmospheric pressure using a distillation apparatus. The liquid is heated, and the temperature at which the vapor pressure equals the surrounding atmospheric pressure is recorded as the boiling point. For substances like **phenyltrichlorosilane**, which are moisture-sensitive, the experiment must be conducted under a dry, inert atmosphere (e.g., nitrogen or argon).

Measurement of Density: A calibrated pycnometer is used to determine the density at a specific temperature, typically 25°C. The pycnometer is weighed empty, then filled with the sample and weighed again. The density is calculated by dividing the mass of the sample by its volume.

Flash Point Determination: The flash point is determined using a closed-cup tester, such as a Pensky-Martens apparatus. The sample is heated at a slow, constant rate while an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors above the liquid ignite.

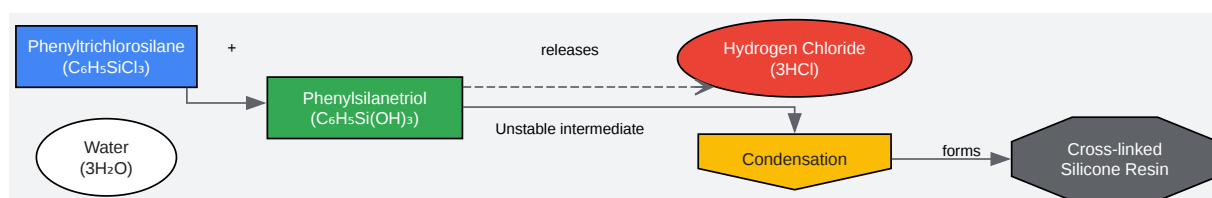
Hydrolysis-Condensation of Phenyltrichlorosilane: A representative experimental protocol for the hydrolysis of **phenyltrichlorosilane** is as follows[14]:

- A solution of **phenyltrichlorosilane** (e.g., 5.2 g, 0.025 mol) in acetone (15 mL) is prepared.

- This solution is added dropwise at a controlled temperature (e.g., 2-4 °C) with stirring to a mixture of water and ice. The amount of water is calculated to achieve a specific final HCl concentration.
- The reaction mixture is then stored at a low temperature (e.g., 4 °C).
- The precipitated products are isolated at various time intervals for analysis.

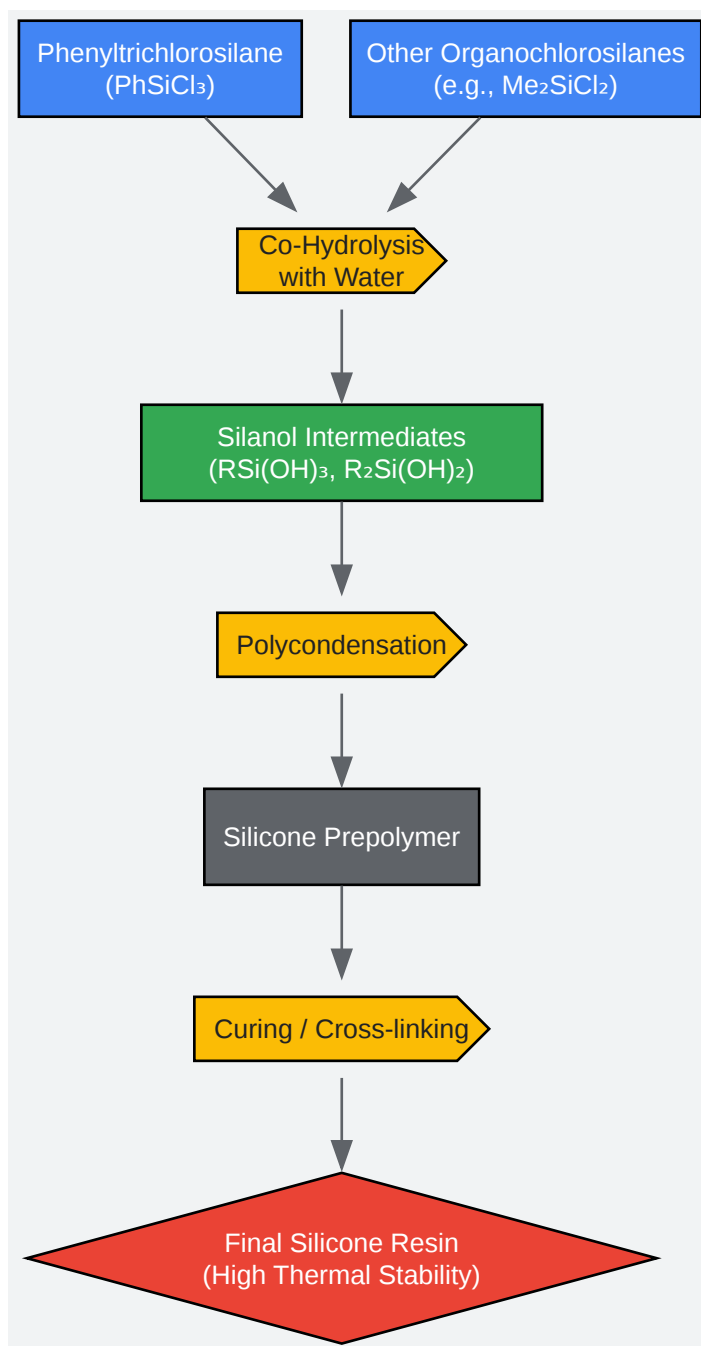
Visualizations

The following diagrams illustrate the key chemical transformations involving **phenyltrichlorosilane**.



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Caption: Hydrolysis and condensation of **phenyltrichlorosilane**.



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Caption: Role of **phenyltrichlorosilane** in silicone resin synthesis.

Safety and Handling

Phenyltrichlorosilane is a hazardous substance that requires careful handling.

- Health Hazards: It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[4][5][12] Inhalation may be fatal, and ingestion can cause severe gastrointestinal tract burns.[4][12]
- Fire Hazards: It is a combustible liquid and its vapors may form explosive mixtures with air. [12] It reacts violently with water, which can generate heat and flammable gases.[12]
- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood.[4][5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[5] Keep away from heat, sparks, and open flames.[4][5]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[4] The storage area should be designated for corrosive materials and protected from moisture.[4][5]

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